

2-Ethylbenzenethiol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylbenzenethiol**

Cat. No.: **B1308049**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylbenzenethiol (CAS No. 4500-58-7), also known as 2-ethylthiophenol, is a thiol compound with a characteristic pungent odor.^[1] It is utilized in various industrial applications, including as a flavoring agent and in the synthesis of other organic compounds.^{[1][2]} This guide provides an in-depth overview of the safety, handling, and toxicological profile of **2-Ethylbenzenethiol**, compiled from available safety data sheets and regulatory guidelines. The information is intended to support risk assessment and ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Ethylbenzenethiol** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **2-Ethylbenzenethiol**

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ S	[3]
Molecular Weight	138.23 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1][4]
Odor	Strong, disagreeable, pungent, roasted, sulfurous	[1][4][5]
Boiling Point	203-205 °C	[3][4]
Flash Point	80 °C (176 °F)	[4][5]
Specific Gravity	1.025 - 1.040 g/mL at 20-25 °C	[1][4][5]
Vapor Density	4.77	[4]
Solubility	Insoluble in water, soluble in alcohol	[2][5]

Hazard Identification and Classification

2-Ethylbenzenethiol is classified as a hazardous substance. The Globally Harmonized System (GHS) classification provides a standardized communication of its potential hazards.

Table 2: GHS Hazard Classification for **2-Ethylbenzenethiol**

Hazard Class	Hazard Statement	Signal Word
Flammable liquids	Combustible liquid	Warning
Acute toxicity, oral	Harmful if swallowed	Warning
Skin corrosion/irritation	Causes skin irritation	Warning
Serious eye damage/eye irritation	Causes serious eye irritation	Warning

Source:[3][4]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[6] High concentrations can lead to central nervous system depression.[6]
- Skin Contact: Causes skin irritation.[4][6]
- Eye Contact: Causes serious eye irritation.[3][6]
- Ingestion: Harmful if swallowed.[3] May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[6]

Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **2-Ethylbenzenethiol** are not readily available in the public domain, the following sections detail the standard OECD (Organisation for Economic Co-operation and Development) guidelines that would be employed to assess its toxicity. These protocols represent the established methodologies for regulatory safety testing.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is used to determine the median lethal dose (LD50) of a substance when administered orally. It is designed to use fewer animals than traditional methods.

Methodology:

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.[7]
- Housing and Fasting: Animals are caged individually and fasted (food, but not water, withheld) for a specified period before dosing.[7]
- Dose Administration: The test substance is administered orally by gavage in a single dose. The volume should generally not exceed 1 mL/100g of body weight for aqueous solutions.[8]

- Sequential Dosing: A single animal is dosed at a starting dose. The outcome (survival or death) determines the dose for the next animal. If the animal survives, the next animal is given a higher dose; if it dies, the next is given a lower dose. The dose progression factor is typically 3.2.[8]
- Observation Period: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[9] Observations are made frequently on the first day and daily thereafter.[9]
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the outcomes of the sequential dosing.[7]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.

Methodology:

- Animal Selection: Healthy young adult albino rabbits are typically used.[10]
- Preparation: The fur on the animal's back is clipped 24 hours before the test.[11]
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids, moistened) dose of the test substance is applied to a small area of skin (approx. 6 cm²) and covered with a gauze patch and semi-occlusive dressing.[10]
- Exposure Period: The exposure period is typically 4 hours.[10]
- Observation and Scoring: After the patch is removed, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.[12] The reactions are scored according to a standardized scale.[12]
- Reversibility: The reversibility of any observed effects is monitored for up to 14 days.[12]

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test assesses the potential of a substance to cause damage to the eye.

Methodology:

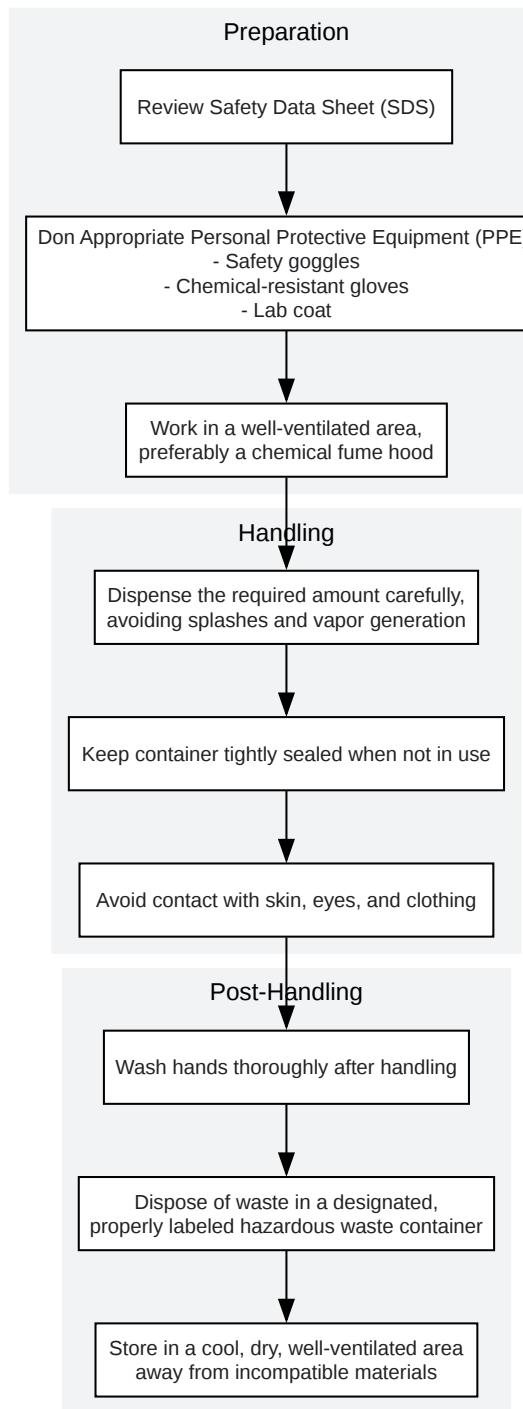
- Animal Selection: A single healthy young adult albino rabbit is used for the initial test.[13]
- Application: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[13]
- Observation and Scoring: The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application. [13] The reactions are scored using a standardized system.
- Confirmatory Test: If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals.[14]
- Reversibility: The reversibility of any lesions is observed for up to 21 days.

Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are crucial when working with **2-Ethylbenzenethiol**. The following workflows provide a visual guide to best practices.

Laboratory Handling Workflow

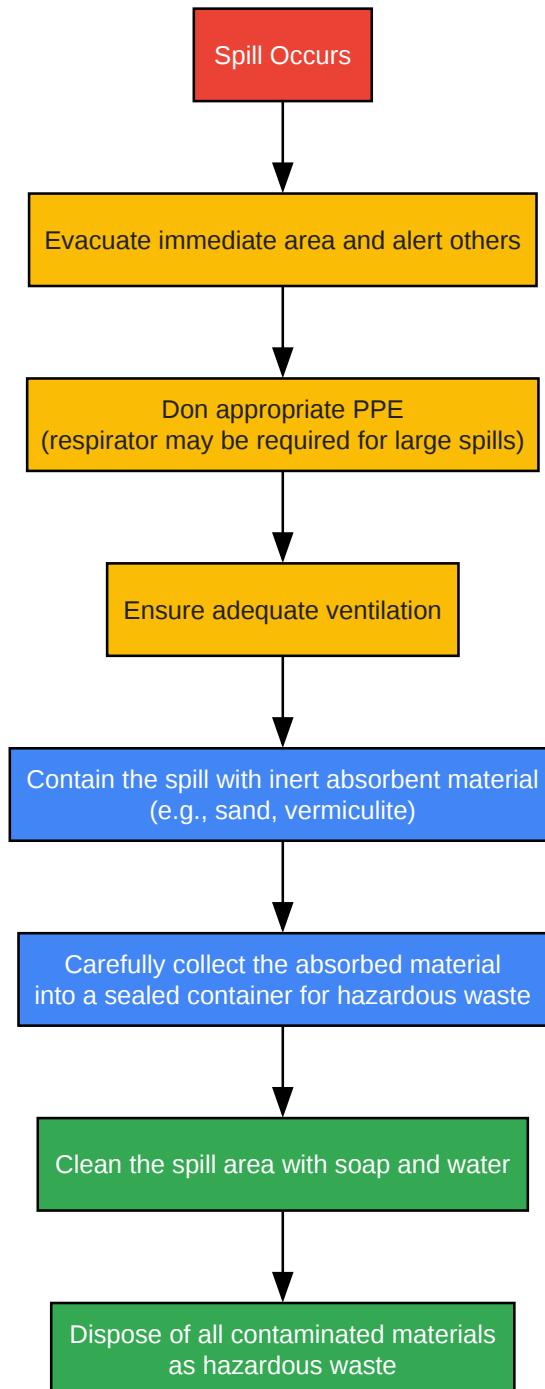
Workflow for Safe Handling of 2-Ethylbenzenethiol

[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling **2-Ethylbenzenethiol**.

Emergency Spill Response

Emergency Spill Response for 2-Ethylbenzenethiol



[Click to download full resolution via product page](#)

Caption: Step-by-step emergency response for a **2-Ethylbenzenethiol** spill.

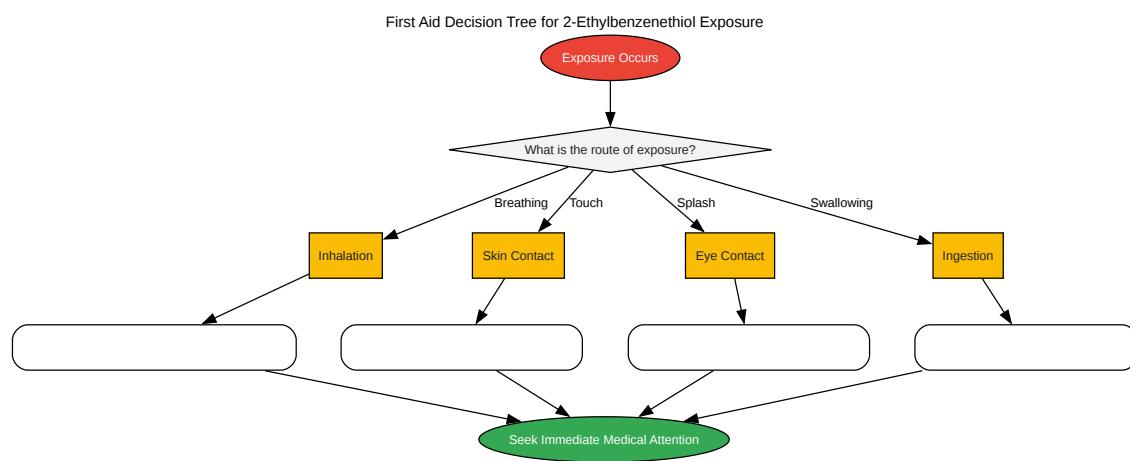
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First Aid Procedures for **2-Ethylbenzenethiol** Exposure

Exposure Route	First Aid Instructions	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[4][6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention.	[4][6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6]

First Aid Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision-making guide for first aid following exposure.

Fire and Explosion Hazard Data

2-Ethylbenzenethiol is a combustible liquid and presents a fire hazard under certain conditions.

Table 4: Fire and Explosion Data

Property	Value/Information	Reference
Flash Point	80 °C (176 °F)	[4]
Flammability	Combustible liquid	[4]
Suitable Extinguishing Media	Carbon dioxide (CO ₂), dry chemical powder, foam.	[4]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.	[15]
Hazardous Combustion Products	Carbon oxides, sulfur oxides.	[8]
Firefighting Precautions	Wear self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to keep fire-exposed containers cool.	[4][16]

Conclusion

2-Ethylbenzenethiol is a valuable chemical intermediate that requires careful handling due to its hazardous properties. This guide has summarized the key safety information, including its physical and chemical properties, GHS classification, standard toxicological testing protocols, and emergency procedures. Adherence to the safety precautions and workflows outlined in this document is essential for minimizing risk and ensuring a safe working environment for all laboratory personnel. Researchers, scientists, and drug development professionals should always consult the most up-to-date Safety Data Sheet (SDS) before working with this compound and ensure that appropriate engineering controls, personal protective equipment, and emergency response plans are in place.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Showing Compound 2-Ethylbenzenethiol (FDB021284) - FooDB [foodb.ca]
- 2. 2-Ethylbenzenethiol | C8H10S | CID 3734338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-ethyl benzene thiol, 4500-58-7 [thegoodscentscompany.com]
- 4. 2-Ethylbenzenethiol | 4500-58-7 [chemicalbook.com]
- 5. Toxicological evaluation of thiol-reactive compounds identified using a la assay to detect reactive molecules by nuclear magnetic resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. scribd.com [scribd.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. criver.com [criver.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. oecd.org [oecd.org]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. acs.figshare.com [acs.figshare.com]
- 16. ecetoc.org [ecetoc.org]
- To cite this document: BenchChem. [2-Ethylbenzenethiol: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1308049#2-ethylbenzenethiol-safety-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com